A Comparative Guide to the Structure-Activity Relationship of 5-Substituted Picolinic Acids

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Compound of Interest	
Compound Name:	*5-(3-Carbamoylphenyl)picolinic acid*
CAS No.:	*1261912-75-7*
Cat. No.:	*B581499*

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Introduction: The Versatile Scaffold of Picolinic Acid

Picolinic acid, or pyridine-2-carboxylic acid, represents a privileged scaffold in the fields of medicinal chemistry and agrochemicals.[1] Its unique structure, featuring a carboxylic acid at the 2-position of a pyridine ring, imparts specific physicochemical properties that are crucial for biological activity. The nitrogen atom in the pyridine ring and the adjacent carboxylic acid group can act as a bidentate chelating agent for various metal ions, a property that is central to the mechanism of action of many picolinic acid derivatives as enzyme inhibitors.[1] Furthermore, the aromatic ring allows for substitutions at various positions, enabling the fine-tuning of a compound's steric, electronic, and pharmacokinetic properties.

This guide provides an in-depth comparative analysis of the structure-activity relationship (SAR) of picolinic acids with a particular focus on substitutions at the 5-position. By examining how different functional groups at this position influence biological activity across a range of

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targets—from anti-inflammatory and anticancer agents to enzyme inhibitors—we aim to provide a valuable resource for the rational design of novel, potent, and selective molecules.

Core Principles of Picolinic Acid's Bioactivity: More Than Just a Scaffold

The biological activity of picolinic acid derivatives is often dictated by a few key principles. Understanding these is fundamental to interpreting the SAR of 5-substituted analogs.

- The Essential Carboxylic Acid: The carboxylic acid at the 2-position is frequently indispensable for activity. It can engage in crucial hydrogen bonding or ionic interactions with receptor or enzyme active sites. For instance, in the case of USP5 allosteric inhibitors, replacing the carboxylic acid of a 5-substituted picolinic acid with an ester or a tetrazole resulted in a complete loss of binding.[2] This highlights a conserved network of interactions between the carboxylate group and key amino acid residues that is essential for binding.[2]

- Metal Chelation: The ability of the picolinic acid moiety to chelate metal ions, particularly zinc, is a key mechanism for the inhibition of metalloenzymes. This makes it a valuable scaffold for targeting zinc-dependent enzymes like matrix metalloproteinases (MMPs).

- Electronic Effects of the Pyridine Ring: The electron-withdrawing nature of the pyridine ring influences the acidity of the carboxylic acid and the reactivity of other substituents. The placement of additional substituents, such as at the 5-position, can further modulate the electronic landscape of the molecule, impacting its interactions with biological targets.

Comparative Analysis of 5-Substituted Picolinic Acids: A Multi-target Perspective

The substituent at the 5-position can dramatically influence the potency and selectivity of a picolinic acid derivative. While a single, comprehensive study comparing a wide array of 5-substituents is not available, we can synthesize findings from various studies to build a comparative picture.

Case Study 1: Anti-inflammatory and Anticancer Activity of 5-Nitropicolinic Acid

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A recent study explored the potential of metal complexes of 5-nitropicolinic acid as both anti-inflammatory and anticancer agents. The presence of the nitro group at the 5-position is a key feature of these compounds.

Data Summary:

Compound	5-Substituent	Biological Activity	IC50 (µg/mL)	Cell Line
Complex 2	-NO2 (as a Cd(II) complex)	Anticancer	26.94	B16-F10 (Melanoma)
Complex 4	-NO2 (as a Co(II) complex)	Anticancer	45.10	B16-F10 (Melanoma)
Complex 2	-NO2 (as a Cd(II) complex)	Anti-inflammatory (NO inhibition)	5.38	RAW 264.7
Complex 3	-NO2 (as a Cu(II) complex)	Anti-inflammatory (NO inhibition)	24.10	RAW 264.7
Complex 6	-NO2 (as a Zn(II) complex)	Anti-inflammatory (NO inhibition)	17.63	RAW 264.7

Data extracted from Dalton Transactions, 2024.

SAR Insights:

The strong electron-withdrawing nature of the 5-nitro group significantly influences the electronic properties of the picolinic acid scaffold. This can impact its coordination chemistry with metal ions and its interaction with biological targets. The promising anti-inflammatory activity, particularly of the cadmium complex, suggests that the 5-nitro substituent is compatible with, and may even enhance, the molecule's ability to modulate inflammatory pathways.

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Case Study 2: Enzyme Inhibition with a Bulky 5-Substituent

The development of allosteric inhibitors for the deubiquitinase USP5 has provided insights into the effects of a large, complex substituent at the 5-position of picolinic acid.

Lead Compound: 5-((4-phenylpiperidin-1-yl)sulfonyl)picolinic acid.

SAR Insights:

While a quantitative comparison with other 5-substituted analogs was not the focus of this particular study, the research underscored the critical role of the picolinic acid core. The bulky 5-substituent was well-tolerated and contributed to the overall binding affinity of the molecule to the USP5 zinc-finger ubiquitin-binding domain.[2] This demonstrates that the 5-position can accommodate large and complex moieties, which can be exploited to achieve selectivity and potency for specific enzyme targets. The study also reinforced the necessity of the 2-carboxylic acid for binding, as its removal or replacement led to inactive compounds.[2]

Case Study 3: Herbicidal Activity of Aryl-Substituted Picolinic Acids (A Model for SAR)

Extensive research into picolinic acid-based herbicides provides a valuable model for understanding how systematic modifications can inform SAR, even though the primary substitution in these studies is at the 6-position.[3][4] A series of 6-(5-aryl-substituted-1-pyrazolyl)-2-picolinic acids were synthesized and evaluated for their herbicidal activity.[3][4]

Data Summary (Selected Compounds):

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Compound	6-Substituent	R1 on Pyrazole	R2 on Phenyl	IC50 (μM) vs. A. thaliana
V-2	5-(4-fluorophenyl)-3-(trifluoromethyl)-1H-pyrazol-1-yl	-CF3	4-F	0.011
V-7	5-(4-chlorophenyl)-3-methyl-1H-pyrazol-1-yl	-CH3	4-Cl	0.006
Picloram	-	-	-	0.112
Halauxifen-methyl	-	-	-	0.298

Data adapted from Molecules, 2023.[3]

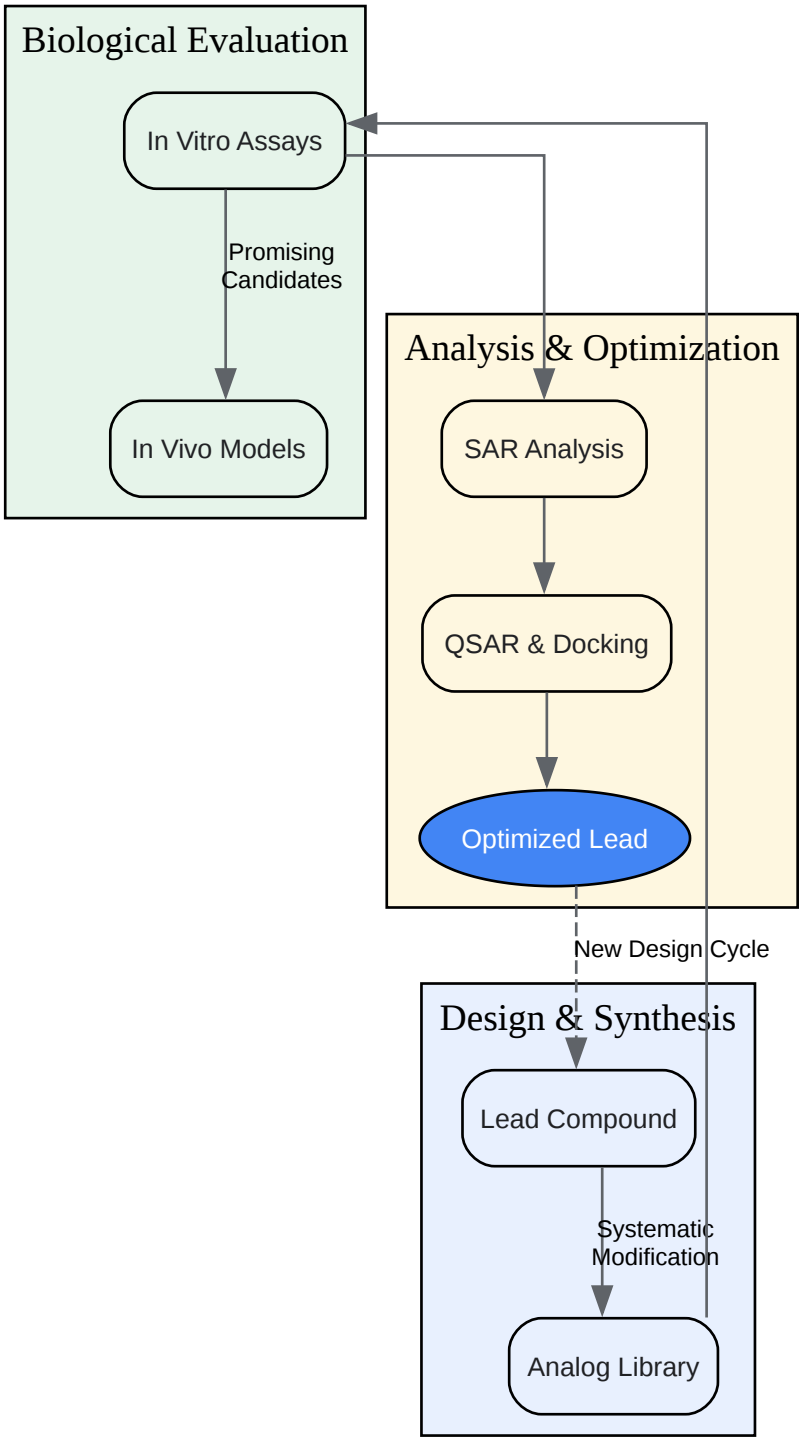
SAR Insights (by Analogy for the 5-Position):

This comprehensive study demonstrates a clear SAR for the aryl-substituted pyrazolyl moiety. These findings can serve as a guide for designing 5-substituted analogs:

- Aryl Substitution is Favorable: The introduction of an aryl-containing group (the pyrazolyl moiety) at the 6-position led to compounds with significantly higher potency than the parent compound, picloram. This suggests that 5-aryl substituted picolinic acids could also exhibit enhanced activity.
- Electronic Effects of Phenyl Substituents: Halogen substitutions on the phenyl ring of the pyrazole generally resulted in better herbicidal activities compared to alkyl substitutions.[5] This points to the importance of the electronic properties of the substituent.
- Molecular Docking: The study utilized molecular docking to show that the more active compounds formed more intensive interactions with the target receptor, AFB5.[3][4] This highlights the utility of computational methods in understanding and predicting SAR.

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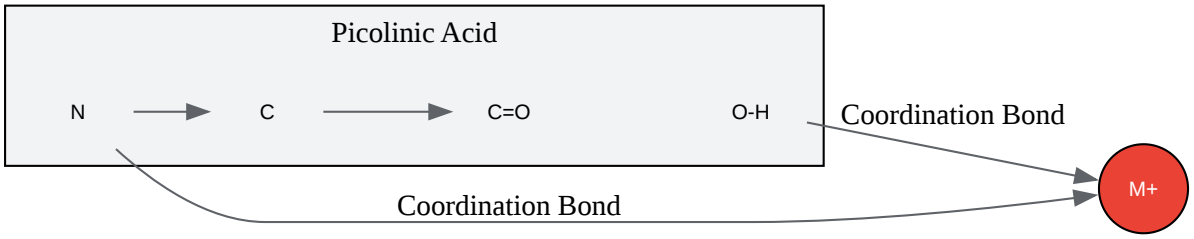
Visualizing Structure-Activity Relationships



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Caption: A generalized workflow for Structure-Activity Relationship (SAR) studies.

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